

Application Notes: CCT369260 TR-FRET Assay for BCL6 Inhibitor Screening

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Compound of Interest		
Compound Name:	CCT369260	
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Introduction

CCT369260 is a potent and orally active degrader of the B-cell lymphoma 6 (BCL6) protein.[1] [2][3] BCL6 is a transcriptional repressor that is a key driver in several lymphoid malignancies, including diffuse large B-cell lymphoma (DLBCL).[1][2][3][4] It functions by recruiting corepressor proteins to silence genes involved in cell cycle control, differentiation, and the DNA damage response.[3][4] **CCT369260** acts as a "molecular glue," inducing the degradation of BCL6 and thereby inhibiting the growth of BCL6-dependent lymphoma cells.[1][2]

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is a robust and sensitive immunoassay technology well-suited for high-throughput screening (HTS) of compounds that modulate protein-protein interactions (PPIs).[5][6] This application note provides a detailed protocol for a TR-FRET-based competitive binding assay to characterize inhibitors like **CCT369260** that disrupt the interaction between BCL6 and its co-repressors. The assay measures the ability of a test compound to displace a fluorescently labeled co-repressor peptide from the BCL6 protein.

Principle of the Assay

The TR-FRET assay for BCL6 is based on the proximity of two fluorophores: a long-lifetime donor (e.g., a Europium (Eu) chelate) and a suitable acceptor (e.g., ULight™ dye or APC).[6][7] In this setup, a recombinant, tagged BCL6 protein (e.g., GST- or His-tagged) is recognized by an antibody conjugated to the Europium donor. A fluorescently labeled peptide derived from a

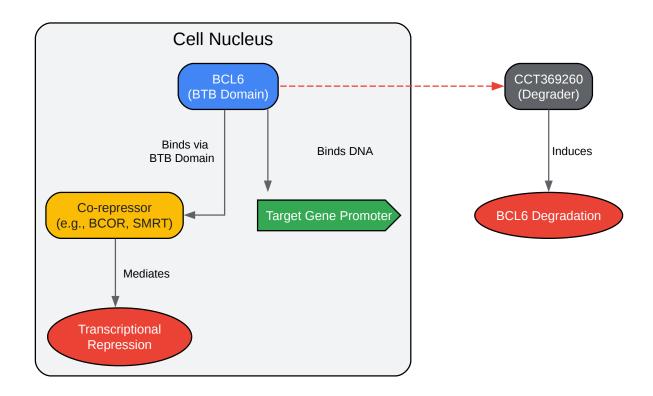


BCL6 co-repressor acts as the tracer and binds to BCL6, bringing the donor and acceptor fluorophores into close proximity.

When the Europium donor is excited at 320-340 nm, it transfers energy to the acceptor, which then emits light at a specific wavelength (e.g., 665 nm).[7][8] This FRET signal is proportional to the amount of tracer bound to BCL6. When an inhibitor like **CCT369260** is introduced, it competes with the tracer for binding to BCL6, leading to a decrease in the TR-FRET signal.

BCL6 Mechanism of Action and Inhibition

The diagram below illustrates the role of BCL6 in gene repression and how inhibitors like **CCT369260** interfere with this function.



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Caption: BCL6 represses gene transcription by recruiting co-repressors to DNA. **CCT369260** binds to BCL6, disrupting this interaction and leading to BCL6 degradation.

Materials and Reagents



Reagent	Vendor Example	Purpose
Recombinant Human BCL6- BTB Domain (GST-tagged)	Reaction Biology Corp.	Target protein
LANCE Ultra ULight™-SMRT Peptide	PerkinElmer	Acceptor-labeled tracer (co- repressor peptide)
LANCE Eu-W1024 anti-GST Antibody	PerkinElmer	Donor-labeled antibody for protein detection
CCT369260	MedChemExpress	Reference inhibitor compound
LANCE Detection Buffer, 10X	PerkinElmer	Assay buffer component
White, low-volume, 384-well plates	Corning, Greiner	Low-binding assay plates
DMSO	Sigma-Aldrich	Solvent for compounds

Experimental Protocol

This protocol outlines the steps for performing the **CCT369260** TR-FRET assay in a 384-well plate format with a final assay volume of 20 μ L.

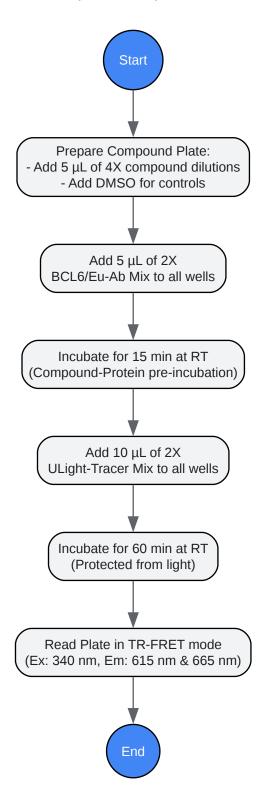
Reagent Preparation

- 1X Assay Buffer: Prepare 1X LANCE Detection Buffer by diluting the 10X stock in ultrapure water. Keep on ice.
- Compound Dilution: Prepare a serial dilution of CCT369260 (and other test compounds) in DMSO. A typical starting concentration is 1 mM. Then, create an intermediate dilution series in 1X Assay Buffer. The final DMSO concentration in the assay should be kept below 1%.
- 2X Protein/Antibody Mix: Prepare a solution containing 2X final concentration of GST-BCL6 and 2X final concentration of Eu-anti-GST antibody in 1X Assay Buffer. (e.g., for a 1X of 5 nM BCL6 and 2 nM antibody, prepare a 2X solution of 10 nM BCL6 and 4 nM antibody).
- 2X Tracer Mix: Prepare a solution containing 2X final concentration of ULight-SMRT peptide in 1X Assay Buffer (e.g., for a 1X of 50 nM, prepare a 2X solution of 100 nM).



Assay Workflow

The following diagram illustrates the sequential steps of the TR-FRET assay protocol.



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